

Application Notes and Protocols: Electrospinning of Niobium Oxide Nanofibers from Niobium(V) Ethoxide

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Compound of Interest

Compound Name: *Niobium(V) ethoxide*

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This document provides detailed application notes and experimental protocols for the synthesis of niobium oxide (Nb_2O_5) nanofibers using the electrospinning technique with **Niobium(V) ethoxide** as the precursor. These one-dimensional nanostructures are of significant interest for a variety of applications, including photocatalysis, energy storage, and biomedical engineering, owing to their high surface-to-volume ratio and unique electronic properties.

Overview and Principle

Electrospinning is a versatile and cost-effective method for producing nanofibers. The process involves the application of a high voltage to a polymer solution containing the desired precursor. This creates an electrostatically driven jet of solution that elongates and solidifies into a fiber as the solvent evaporates. For the synthesis of ceramic nanofibers like Nb_2O_5 , a composite of a polymer and a metal alkoxide precursor is first electrospun. Subsequent heat treatment (calcination) removes the polymer and converts the precursor into the desired metal oxide.

Niobium(V) ethoxide is a common precursor for the sol-gel synthesis of niobium oxide. In this protocol, it is combined with a carrier polymer, typically polyvinylpyrrolidone (PVP), in a suitable solvent system to create a spinnable solution. The resulting as-spun nanofibers are a composite of PVP and niobium ethoxide. Calcination in air at elevated temperatures

decomposes the PVP and oxidizes the niobium precursor to form crystalline Nb₂O₅ nanofibers. The final properties of the nanofibers, such as diameter and crystal structure, are highly dependent on the electrospinning parameters and the calcination temperature.

Experimental Protocols

Preparation of the Electrospinning Precursor Solution

This protocol is adapted from a procedure for synthesizing Nb₂O₅ polymorphs by electrospinning.^[1]

Materials:

- **Niobium(V) ethoxide** (Nb(OCH₂CH₃)₅)
- Polyvinylpyrrolidone (PVP, Mw = 1,300,000 g/mol)
- Absolute Ethanol
- Acetic Acid

Procedure:

- In a clean, dry, airtight bottle, prepare a solution of 3.5 mL of absolute ethanol and 1.0 mL of acetic acid.
- To this solution, add 0.3 g of polyvinylpyrrolidone (PVP).
- Stir the mixture until the PVP is completely dissolved.
- Slowly add 0.5 g of **Niobium(V) ethoxide** to the PVP solution.
- Seal the bottle tightly and stir the solution for 24 hours at room temperature to ensure a clear and homogeneous precursor solution is formed.

Electrospinning of Composite Nanofibers

Apparatus:

- Standard laboratory electrospinning setup with a high-voltage power supply, a syringe pump, a spinneret (e.g., a 22-gauge needle), and a grounded collector (e.g., a flat aluminum foil-wrapped plate).

Procedure:

- Load the prepared precursor solution into a syringe fitted with the spinneret.
- Mount the syringe on the syringe pump.
- Position the spinneret at a fixed distance from the collector.
- Set the desired flow rate for the solution using the syringe pump.
- Apply a high voltage between the spinneret and the collector to initiate the electrospinning process.
- Collect the as-spun composite nanofibers on the grounded collector as a non-woven mat.
- After electrospinning, carefully remove the nanofiber mat from the collector and dry it overnight at room temperature to remove any residual solvent.[2]

Calcination of Composite Nanofibers to Obtain Nb₂O₅ Nanofibers

Apparatus:

- Tube furnace or muffle furnace with programmable temperature control.

Procedure:

- Place the dried as-spun composite nanofiber mat in a ceramic crucible.
- Insert the crucible into the furnace.
- Heat the nanofibers in air to the desired calcination temperature. The temperature will determine the crystalline phase of the resulting Nb₂O₅.

- Hold at the target temperature for a specified duration to ensure complete removal of the polymer and crystallization of the oxide.
- Cool the furnace down to room temperature.
- The resulting white nanofiber mat consists of pure Nb₂O₅.

Data Presentation

The following tables summarize key quantitative data from the literature for the electrospinning of niobium oxide nanofibers.

Table 1: Precursor Solution Composition and Electrospinning Parameters

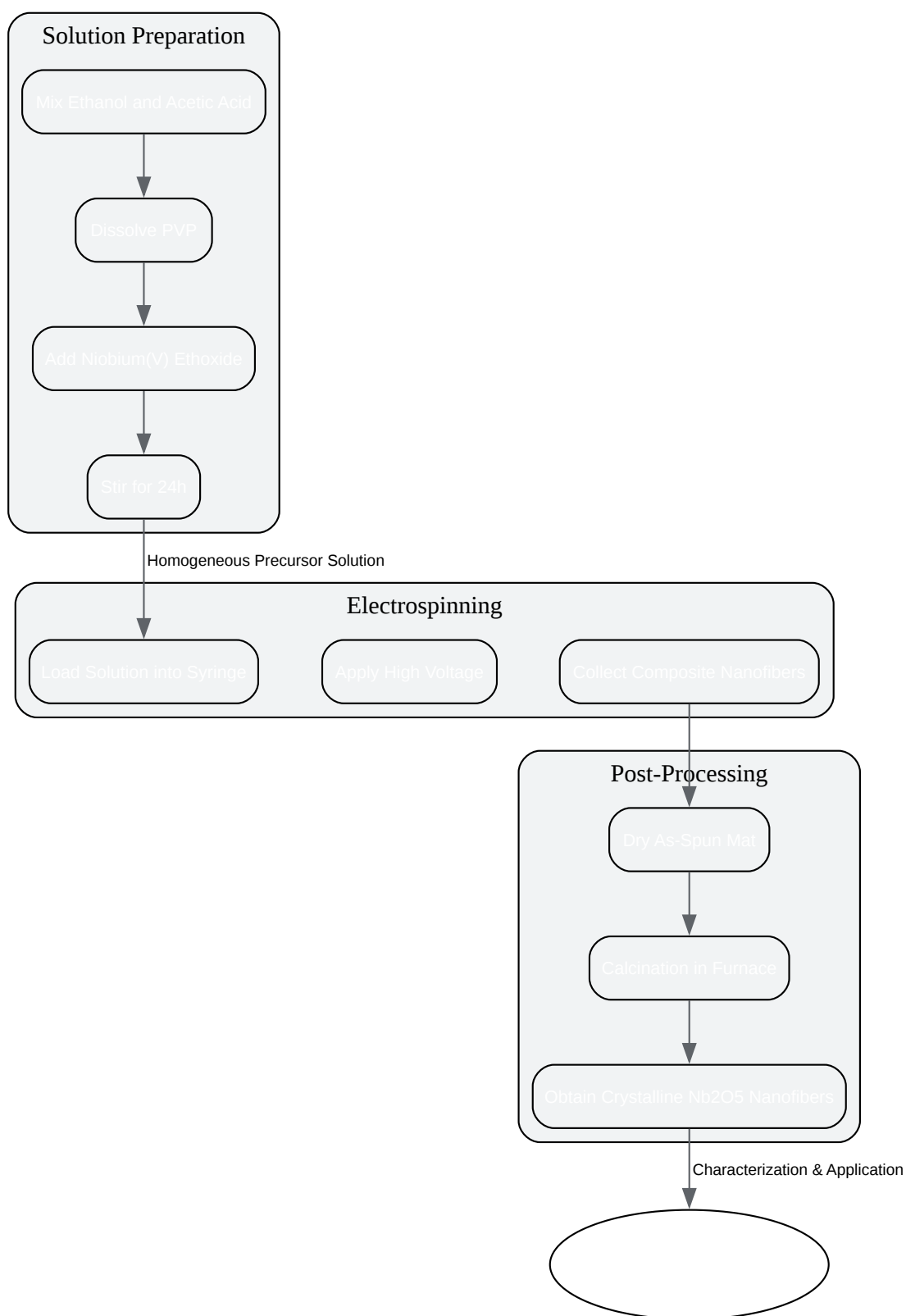
Niobium Precursor	Polymer	Solvents	Key Parameters	Resulting Fiber	Reference
Niobium(V) ethoxide	PVP (Mw=1,300,000)	Ethanol, Acetic Acid	Not specified in detail	As-spun composite fibers	[1]
Ammonium niobate oxalate hydrate	PVP	Ethanol, DMF	Voltage: 18 kV, Flow Rate: 0.3 ml/h, Distance: 15 cm	Composite nanofibers	[2]
Niobium oxalate	PVP (Mw=1,300,000)	Ethanol, Deionized water, Nitric acid	Voltage: 19-27 kV, Distance: 18-26 cm, Flow Rate: 0.65-2.05 ml/hr	Composite nanofibers	[3]

Table 2: Calcination Parameters and Resulting Nanofiber Properties

Calcination Temperature (°C)	Dwell Time (h)	Heating Rate (°C/min)	Resulting Crystal Phase	Average Nanofiber Diameter	Reference
500	Not Specified	Not Specified	Pseudohexagonal (H-Nb ₂ O ₅)	~160 nm	[1]
600	2	Not Specified	Orthorhombic and Pseudohexagonal	84 nm	[4]
700	Not Specified	Not Specified	Orthorhombic (O-Nb ₂ O ₅)	Not Specified	[5]
800	Not Specified	Not Specified	Orthorhombic (O-Nb ₂ O ₅)	~160 nm	[1]
≥1000	Not Specified	Not Specified	Monoclinic (M-Nb ₂ O ₅)	Sub-micrometer "nugget-like"	[1]

Visualizations

Experimental Workflow



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Caption: Workflow for the synthesis of Nb₂O₅ nanofibers.

Relationship between Calcination Temperature and Crystal Phase



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Caption: Effect of calcination temperature on Nb₂O₅ crystal phase.

Applications

Electrospun Nb₂O₅ nanofibers have demonstrated potential in several advanced applications:

- **Photocatalysis:** These nanofibers can be used for the degradation of organic pollutants in wastewater.[2][6][7] For instance, they have shown efficiency in the decolorization of methylene blue and rhodamine B under UV irradiation.[2][6]
- **Energy Storage:** In lithium-sulfur batteries, incorporating Nb₂O₅ nanofibers into the cathode can inhibit the shuttle effect of polysulfides, thereby improving the electrochemical performance and cycle life.[8] Different polymorphs of Nb₂O₅ nanofibers have been evaluated as cathode materials for lithium batteries, with the monoclinic phase showing high specific capacity.[1][9]
- **CO₂ Conversion:** Nb₂O₅ nanofibers can act as photocatalysts for the conversion of CO₂ into valuable chemicals like CO and CH₄. [4]

The high surface area and porous nature of the nanofiber mats facilitate reactant access to the active sites, enhancing their performance in these applications. Further functionalization, such as doping with other metals, can also be employed to tailor the material properties for specific needs.[10]

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